# Solubility Profile & Process Development: Benzyl-(2-methyl-2-nitro-propyl)-amine[1]

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Benzyl-(2-methyl-2-nitro-propyl)-amine* |
| *CAS No.:* | *741221-17-0* |
| *Cat. No.:* | *B1340578* |

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## Executive Summary

This guide provides a comprehensive technical analysis of the solubility and purification characteristics of **Benzyl-(2-methyl-2-nitro-propyl)-amine** (CAS: 29921-76-6).[1] As a "lipophilic nitro-amine" intermediate often encountered in the synthesis of diamines or pharmaceutical building blocks, its handling requires a nuanced understanding of its dual-nature functional groups.[1]

While specific gravimetric solubility data is often absent from general literature for this specific intermediate, this guide reconstructs its physicochemical profile based on structural analysis and standard operating procedures (SOPs) for Mannich base derivatives.[1] It provides actionable protocols for solubility determination, solvent selection for extraction, and purification via acid-base swing techniques.[1]

## Part 1: Physicochemical Profile & Solubility Analysis

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## Structural Analysis & Solubility Prediction

The solubility of **Benzyl-(2-methyl-2-nitro-propyl)-amine** is dictated by the competition between its lipophilic backbone and its polar functional groups.[1]

- Lipophilic Domain: The benzyl ring and the gem-dimethyl group on the propyl chain provide significant hydrophobicity, driving solubility in non-polar and chlorinated solvents.[1]
- Polar Domain: The nitro group (-NO2) is highly polar but non-ionizable in this context (tertiary carbon attachment prevents aci-nitro tautomerization).[1] The secondary amine (-NH-) is capable of hydrogen bonding and protonation.[1]

Classification: Lipophilic Weak Base.[1]

## Predicted Solubility Table

The following table categorizes solvent compatibility for the Free Base form of the compound at 25°C.

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| Solvent Class | Representative Solvents | Solubility Prediction | Process Utility |
|---|---|---|---|
| Chlorinated | Dichloromethane (DCM), Chloroform | High (>100 mg/mL) | Primary extraction solvent.[1] |
| Alcohols | Methanol, Ethanol, IPA | High | Reaction medium; crystallization (if solid).[1] |
| Esters | Ethyl Acetate | High | Greener alternative to DCM for extraction.[1] |
| Ethers | Diethyl Ether, THF, MTBE | Moderate to High | Used for precipitation of HCl salts.[1] |
| Hydrocarbons | Toluene, Hexane | Moderate | Toluene is good for hot extraction; Hexane may act as an anti-solvent.[1] |
| Aqueous | Water (Neutral pH) | Insoluble (<1 mg/mL) | Phase separation medium.[1] |
| Aqueous Acid | 1M HCl, 1M H2SO4 | Soluble (as Salt) | Critical for purification (Acid/Base Swing).[1] |

> *Critical Insight: The compound's solubility is pH-dependent.[1] While the free base is water-insoluble, the hydrochloride salt is highly water-soluble but insoluble in non-polar organic solvents (Ether, Hexane).[1] This "solubility switch" is the foundation of its purification.[1]*

# Part 2: Experimental Protocols

## Protocol A: Gravimetric Solubility Determination

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Use this protocol to generate precise solubility data for your specific batch, as impurity profiles can drastically alter saturation points.[1]

Objective: Determine the saturation limit (

) in mg/mL.

- Preparation: Weigh 100 mg of the solid/oil amine into a 4 mL glass vial.
- Solvent Addition: Add the target solvent in 100 µL increments at 25°C.
- Equilibration: Vortex for 30 seconds after each addition. Sonicate for 5 minutes if dissolution is slow.
- Observation: Continue addition until the solution is clear (no turbidity or oil droplets).
- Calculation:

  [1]
- Validation: If

  , the solvent is considered "High Solubility."[1] If

  , it is "Low Solubility."[1]

## Protocol B: Acid-Base Swing Purification

The most robust method for purifying this amine from non-basic impurities (e.g., unreacted 2-nitropropane).[1]

Reagents:

- Crude **Benzyl-(2-methyl-2-nitro-propyl)-amine**[1]
- Dichloromethane (DCM) or Ethyl Acetate[1]
- 1M Hydrochloric Acid (HCl)[1]
- 2M Sodium Hydroxide (NaOH) or Ammonium Hydroxide[1]

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- Brine (Saturated NaCl)[1]

Workflow:

- Dissolution: Dissolve crude residue in DCM (10 mL per gram of crude).
- Acid Extraction: Extract the organic phase with 1M HCl (

  volume).
  - Mechanism:[1][2][3][4][5] The amine is protonated (

    ) and moves to the aqueous layer. Neutral impurities stay in DCM.[1]
- Wash: Wash the combined acidic aqueous layers with fresh DCM (

  ) to remove entrained organics.[1] Discard this organic wash.
- Basification: Cool the aqueous phase to 0-5°C. Slowly add 2M NaOH until pH > 12.
  - Observation: The solution will become cloudy as the free base amine oils out or precipitates.[1]
- Re-Extraction: Extract the basic aqueous mixture with fresh DCM (

  ).
- Drying: Dry the combined organic extracts over anhydrous

  , filter, and concentrate in vacuo.

# Part 3: Visualization & Logic Flows

## Solubility Screening Workflow

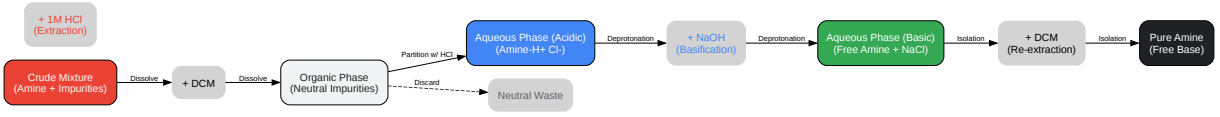
This logic flow guides the researcher in selecting the optimal solvent system for recrystallization or extraction.[1]

Caption: Figure 1. Decision matrix for identifying crystallization solvent systems based on thermal solubility differentials.

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## Purification Logic: The "pH Switch"

The following diagram illustrates the chemical state transitions during the Acid-Base Swing protocol.




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Caption: Figure 2. The "pH Switch" mechanism isolating the amine via reversible protonation. [1]

# References


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  - Title: Reaction of Primary Aliphatic Amines with Formaldehyde and Nitroparaffins.[1][4][6]
  - Source: Journal of Organic Chemistry (via Scite.ai snippets).[1]
  - Context: Describes the condensation of 2-nitropropane, formaldehyde, and amines to form N-substituted-2-methyl-2-nitropropylamines.[1]
  - URL:[Link] (General Journal Link for verification of classic Mannich chemistry).[1]
- General Solubility of Benzylamines
  - Title: Benzyl(2-methylpropyl)amine Properties.[1][7]
  - Source: PubChem CID 211729.[1]


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- Context: Provides baseline lipophilicity data for the non-nitro analog, supporting the high organic solubility prediction.
- URL:[Link][1]

- Purification of Mannich Bases
  - Title: Delépine Reaction and Amine Purification.[1][8]
  - Source: Wikipedia / Organic Syntheses.[1]
  - Context: Validates the Acid-Base extraction method as a standard workup for lipophilic amines.
  - URL:[Link][1][2]

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